

# Personal protective equipment for handling 2-Methoxy-N-methylaniline

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## Compound of Interest

Compound Name: 2-Methoxy-N-methylaniline

Cat. No.: B082676

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## Essential Safety and Handling Guide for 2-Methoxy-N-methylaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methoxy-N-methylaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Methoxy-N-methylaniline**
- CAS Number: 10541-78-3
- Molecular Formula: C<sub>8</sub>H<sub>11</sub>NO

Hazard Summary: **2-Methoxy-N-methylaniline** is classified as harmful if swallowed and may cause an allergic skin reaction.[\[1\]](#)[\[2\]](#) It is a combustible solid and requires careful handling to avoid ignition sources.[\[1\]](#)

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2-Methoxy-N-methylaniline**. Adherence to these recommendations is critical to ensure

personal safety.

Body Part	PPE Recommendation	Standard/Specification
Respiratory	Dust mask or respirator	NIOSH N95 (US) or EN 143 (EU) particulate filter <a href="#">[1]</a> <a href="#">[3]</a>
Eyes/Face	Safety glasses or chemical safety goggles	OSHA 29 CFR 1910.133 or EN 166 (EU) <a href="#">[3]</a>
Hands	Chemical-resistant gloves	Nitrile or neoprene recommended <a href="#">[4]</a>
Body	Lab coat, long pants, and closed-toe shoes	Standard laboratory practice
Additional	Chemical-resistant apron and sleeves	For larger quantities or potential for splashing

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. A chemical fume hood is highly recommended.
- Verify that an eyewash station and safety shower are readily accessible.
- Remove all potential ignition sources from the handling area.
- Prepare all necessary equipment and reagents before handling the chemical.

### 2. Donning PPE:

- Put on all required PPE as outlined in the table above before entering the designated handling area.

### 3. Handling the Chemical:

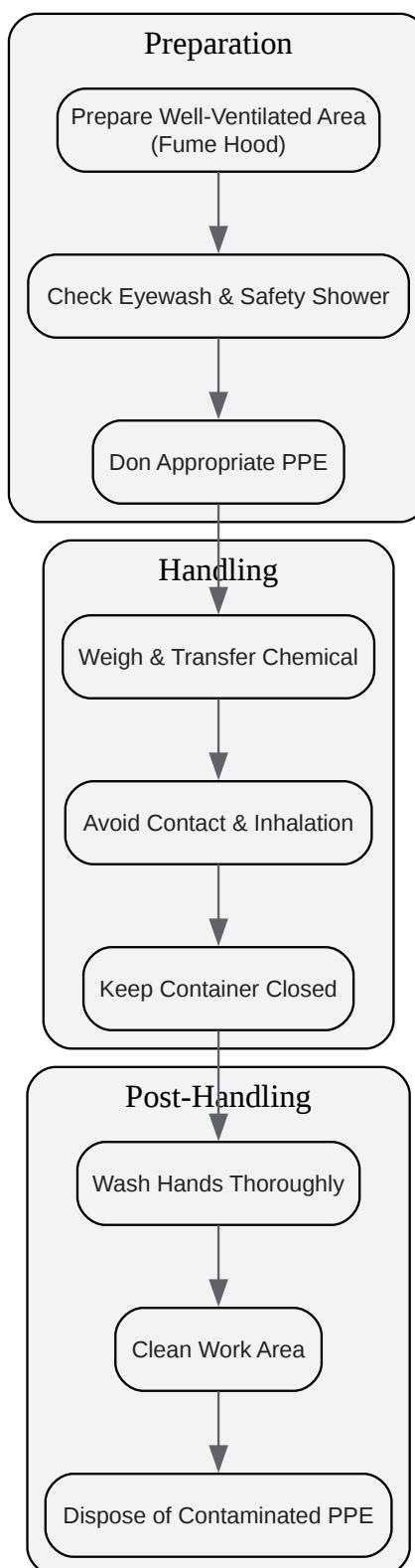
- Avoid direct contact with skin, eyes, and clothing.

- Do not breathe in dust, fumes, or vapors.
- Weigh and transfer the chemical in a well-ventilated area, preferably within a chemical fume hood.
- Keep the container tightly closed when not in use.

#### 4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.
- Clean the work area and any equipment used.

#### Handling Workflow



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Caption: Workflow for handling **2-Methoxy-N-methylaniline**.

# Disposal Plan

Proper disposal of **2-Methoxy-N-methylaniline** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

## 1. Waste Segregation:

- Do not mix **2-Methoxy-N-methylaniline** waste with other chemical waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)

## 2. Waste Collection:

- Use a designated and compatible hazardous waste container, typically provided by your EHS department.[\[4\]](#)
- The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Methoxy-N-methylaniline**".[\[4\]](#)
- Perform all waste transfers in a well-ventilated area, such as a chemical fume hood.[\[4\]](#)

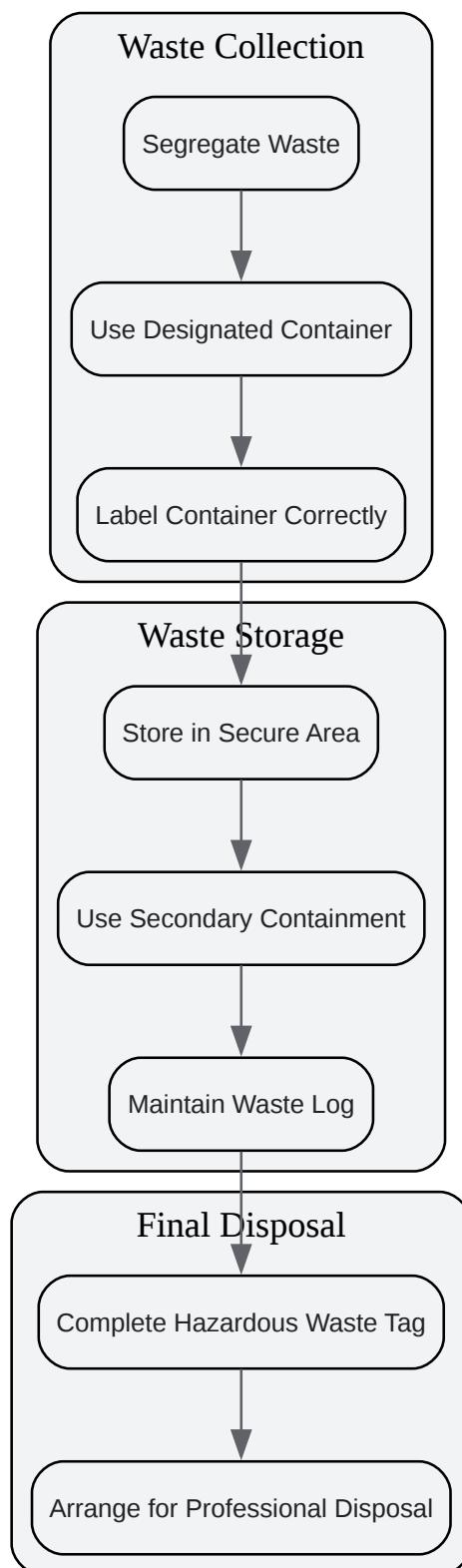
## 3. Storage of Waste:

- Store the waste container in a designated, secure area away from incompatible materials.
- Use secondary containment to prevent spills.[\[4\]](#)
- Keep a log of the waste added to the container.[\[4\]](#)

## 4. Final Disposal:

- Arrange for pickup and disposal by a certified hazardous waste management company, following all local, state, and federal regulations.[\[4\]](#)
- Complete a hazardous waste tag with all required information.[\[4\]](#)

## Disposal Workflow



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Caption: Workflow for the disposal of **2-Methoxy-N-methylaniline** waste.

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## References

- 1. 2-Methoxy-N-methylaniline 97 10541-78-3 [sigmaaldrich.com]
- 2. 2-Methoxy-N-methylaniline | C8H11NO | CID 2759579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
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